

4-Amino-3-(tert-butyl)benzotrile chemical properties

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Compound of Interest

Compound Name: 4-Amino-3-(tert-butyl)benzotrile

Cat. No.: B3179613

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Technical Guide: 4-Amino-3-(tert-butyl)benzotrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Amino-3-(tert-butyl)benzotrile is a substituted benzotrile compound with potential applications as a key intermediate in the synthesis of agrochemicals and pharmaceuticals.[1] Its structure, featuring an amino group, a nitrile group, and a sterically hindering tert-butyl group, makes it a versatile building block for the creation of complex molecules.[2] This technical guide provides a summary of the available chemical properties, a general synthesis methodology, and other relevant information for researchers and drug development professionals.

Chemical and Physical Properties

Experimentally determined quantitative data for several key physical properties of **4-Amino-3-(tert-butyl)benzotrile**, such as melting point, boiling point, pKa, and solubility, are not readily available in the public domain. The information that has been compiled from various sources is presented in the table below.

Property	Value	Source
CAS Number	1369783-60-7	[2][3]
Molecular Weight	174.24 g/mol	[2][3]
Molecular Formula	C ₁₁ H ₁₄ N ₂	-
Purity	≥98% (Commercially available)	[3]
Storage	2-8°C, light-proof, inert gas	[4]

Note: This table summarizes the limited available data. Further experimental characterization is required for a complete understanding of the compound's properties.

Synthesis Methodology

The most commonly described method for the synthesis of **4-Amino-3-(tert-butyl)benzonitrile** is a two-step process starting from 4-tert-butylbenzonitrile.[2] This process involves an initial nitration reaction followed by a reduction of the nitro group.

Experimental Protocol

Detailed experimental protocols with specific reagent quantities, reaction conditions (temperature, time), and purification methods are not extensively documented in the available literature. The following is a generalized procedure based on established chemical principles for this reaction sequence.

Step 1: Nitration of 4-tert-butylbenzonitrile

A mixture of concentrated nitric acid and sulfuric acid is used to generate the nitronium ion (NO₂⁺), which then acts as an electrophile. The directing effects of the tert-butyl and nitrile groups on the benzene ring favor the introduction of the nitro group at the 3-position, yielding 3-nitro-4-(tert-butyl)benzonitrile.[2]

Step 2: Reduction of 3-nitro-4-(tert-butyl)benzonitrile

The nitro group of 3-nitro-4-(tert-butyl)benzonitrile is then reduced to a primary amine. This transformation can be achieved using various reducing agents, such as catalytic hydrogenation

(e.g., H₂ with a palladium catalyst) or chemical reduction with metals in an acidic medium (e.g., iron in acetic acid).[2]

Purification

Standard laboratory purification techniques, such as column chromatography or recrystallization, would be employed to isolate and purify the final product, **4-Amino-3-(tert-butyl)benzonitrile**. The specific solvent systems and conditions would need to be determined empirically.

Spectroscopic Data

While predicted ¹H and ¹³C NMR data for **4-Amino-3-(tert-butyl)benzonitrile** are available, experimentally obtained and verified spectra are not widely published.[2] Researchers characterizing this compound would need to perform their own spectroscopic analysis (NMR, IR, Mass Spectrometry) to confirm its identity and purity.

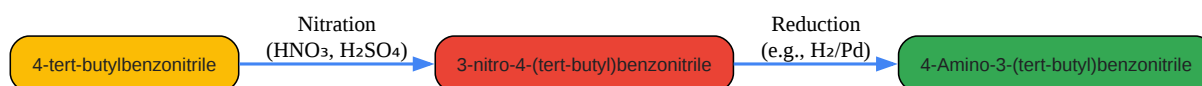
Signaling Pathways and Biological Activity

As of the latest available information, there is no published research detailing the interaction of **4-Amino-3-(tert-butyl)benzonitrile** with any specific signaling pathways or its biological activity. Its primary known utility is as a synthetic intermediate.[1] Further research is required to explore any potential pharmacological or biological effects.

Visualizations

Synthesis Workflow

The following diagram illustrates the general two-step synthesis of **4-Amino-3-(tert-butyl)benzonitrile**.



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Caption: General synthesis of **4-Amino-3-(tert-butyl)benzonitrile**.

Conclusion

4-Amino-3-(tert-butyl)benzotrile is a chemical intermediate with established synthetic routes. However, a comprehensive public dataset of its experimental chemical and physical properties, as well as its biological activity, is currently lacking. The information provided in this guide serves as a foundational resource for researchers, highlighting the known aspects of this compound and identifying areas where further investigation is needed. Professionals working with this chemical should exercise standard laboratory safety precautions and conduct their own analyses to verify its properties for their specific applications.

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